

Application Notes & Protocols: C-H Activation Strategies for the Functionalization of Dibenzofurans

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Compound of Interest

Compound Name: *1-bromo-dibenzofuran-4-ol*

CAS No.: 873974-43-7

Cat. No.: B2780521

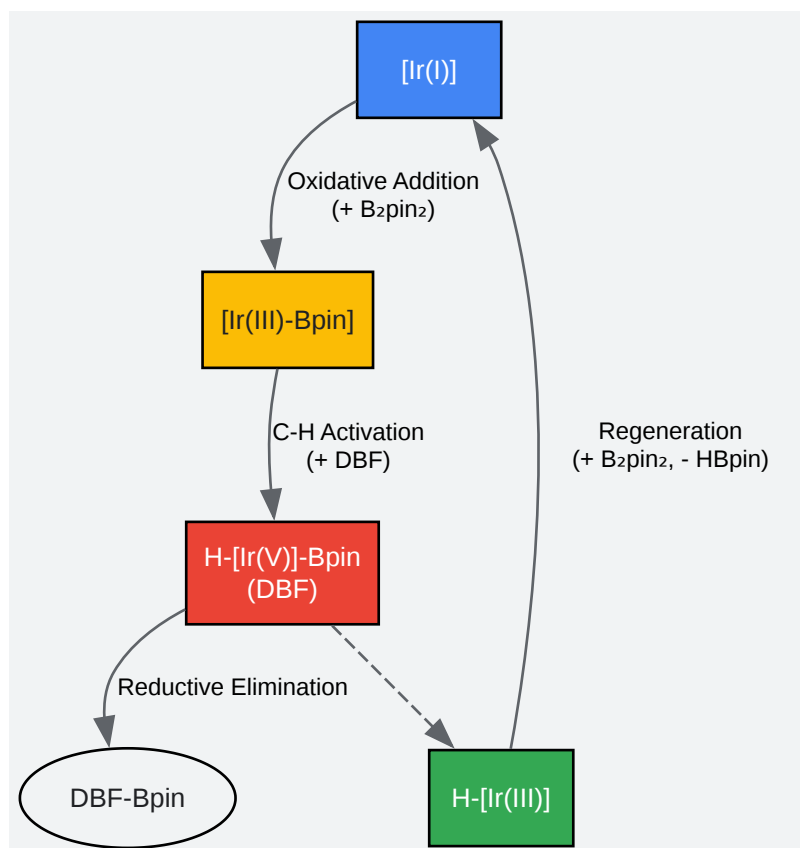
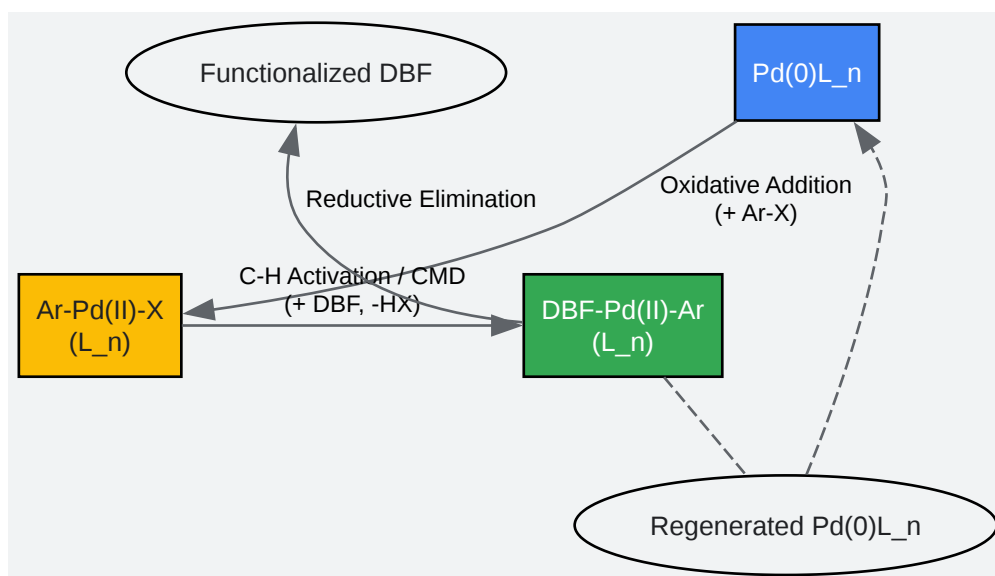
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Audience: Researchers, scientists, and drug development professionals.

Abstract: The dibenzofuran (DBF) scaffold is a privileged heterocyclic motif present in numerous natural products, pharmaceuticals, and organic electronic materials. Traditional synthetic routes to functionalized DBFs often involve multi-step sequences with pre-functionalized precursors, leading to poor atom economy and limited structural diversity. Direct C–H activation has emerged as a powerful and elegant strategy to bypass these limitations, enabling the direct installation of functional groups onto the DBF core. This guide provides an in-depth analysis of prevalent C–H activation strategies, focusing on transition-metal-catalyzed methodologies. It combines mechanistic insights with detailed, field-proven protocols to empower researchers in the synthesis of novel DBF derivatives.

Introduction: The Strategic Value of Dibenzofuran C–H Functionalization

The dibenzofuran core is deceptively simple, yet its C-H bonds exhibit distinct electronic and steric environments, posing a significant challenge for regioselective functionalization. The positions are numbered as follows:



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